

Application Notes and Protocols for MI-136

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MI-136

Cat. No.: B560163

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and experimental use of **MI-136**, a potent inhibitor of the menin-Mixed Lineage Leukemia (MLL) protein-protein interaction.

Introduction to MI-136

MI-136 is a small molecule inhibitor that specifically targets the interaction between menin and MLL, a crucial driver in certain types of leukemia and other cancers.^{[1][2][3][4][5]} By disrupting this interaction, **MI-136** can modulate gene expression and inhibit the proliferation of cancer cells, making it a valuable tool for research and a potential therapeutic agent.^{[5][6]} It has been shown to block Androgen Receptor (AR) signaling and has demonstrated efficacy in preclinical models of castration-resistant prostate cancer and endometrial cancer.^{[3][5][6]}

Physicochemical Properties and Solubility

Proper dissolution of **MI-136** is critical for accurate and reproducible experimental results. The following table summarizes its key physicochemical properties and solubility.

Property	Value	Source
CAS Number	1628316-74-4	[2][7]
Molecular Formula	C ₂₃ H ₂₁ F ₃ N ₆ S	[2][7]
Molecular Weight	470.52 g/mol	[2]
Appearance	Crystalline solid	[7]
Solubility in DMSO	≥ 31 mg/mL	[8]
Solubility in Ethanol	10 mg/mL	[7]
Solubility in DMF	1 mg/mL	[7]
Solubility in Water	Insoluble	[5]

Preparation of Stock Solutions

For most in vitro and cell-based assays, a concentrated stock solution of **MI-136** in a suitable organic solvent is required. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions.

Materials:

- **MI-136** powder
- Anhydrous/molecular biology grade Dimethyl sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Protocol for Preparing a 10 mM DMSO Stock Solution:

- Calculate the required mass of **MI-136**:
 - Molecular Weight (MW) of **MI-136** = 470.52 g/mol

- To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = 10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 470.52 \text{ g/mol} \times 1 \text{ mL} = 0.0047052 \text{ g} = 4.7052 \text{ mg}$
- Accurately weigh out approximately 4.71 mg of **MI-136** powder.
- Dissolution:
 - Add the weighed **MI-136** to a sterile microcentrifuge tube.
 - Add 1 mL of anhydrous DMSO to the tube.
 - Vortex the solution thoroughly until the **MI-136** is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) can aid dissolution if necessary.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the stock solution at -20°C for long-term storage (months to years) or at 4°C for short-term storage (days to weeks).[2]

Experimental Protocols

In Vitro Cell-Based Proliferation Assay

This protocol describes a general method for assessing the effect of **MI-136** on the proliferation of cancer cell lines.

Materials:

- Cancer cell line of interest (e.g., VCaP, LNCaP, 22RV1 for prostate cancer studies)[5]
- Complete cell culture medium
- **MI-136** stock solution (10 mM in DMSO)
- 96-well cell culture plates

- Cell proliferation reagent (e.g., MTT, WST-1, or CellTiter-Glo®)
- Plate reader

Protocol:

- Cell Seeding:
 - Trypsinize and count the cells.
 - Seed the cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of complete medium.
 - Incubate the plate overnight at 37°C in a humidified incubator with 5% CO₂ to allow for cell attachment.
- Compound Treatment:
 - Prepare serial dilutions of the **MI-136** stock solution in complete cell culture medium to achieve the desired final concentrations (e.g., 0-20 µM).[3] Remember to include a vehicle control (DMSO at the same final concentration as the highest **MI-136** concentration).
 - Carefully remove the medium from the wells and add 100 µL of the medium containing the different concentrations of **MI-136** or vehicle control.
 - Incubate the plate for 24-72 hours at 37°C and 5% CO₂.[3]
- Cell Viability Assessment:
 - After the incubation period, add the cell proliferation reagent to each well according to the manufacturer's instructions.
 - Incubate for the recommended time.
 - Measure the absorbance or luminescence using a plate reader at the appropriate wavelength.
- Data Analysis:

- Subtract the background reading (medium only).
- Normalize the results to the vehicle-treated control cells.
- Plot the cell viability against the **MI-136** concentration and determine the GI₅₀ or IC₅₀ value using appropriate software (e.g., GraphPad Prism).

Androgen Receptor (AR) Signaling Assay

This protocol is designed to investigate the effect of **MI-136** on androgen-induced gene expression.

Materials:

- AR-positive prostate cancer cell line (e.g., VCaP)[[5](#)]
- DMEM with 5% charcoal-stripped serum (CSS)
- **MI-136** stock solution (10 mM in DMSO)
- Dihydrotestosterone (DHT)
- RNA isolation kit
- qRT-PCR reagents and instrument

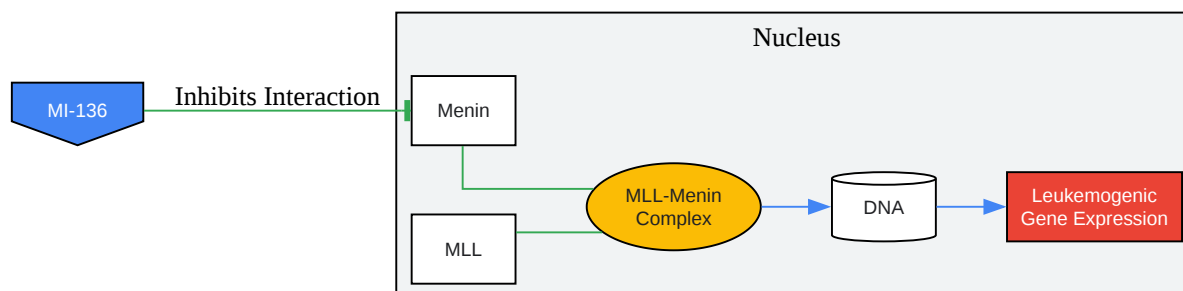
Protocol:

- Cell Culture and Serum Starvation:
 - Culture VCaP cells to 70-80% confluency.
 - Replace the regular growth medium with DMEM containing 5% CSS and the desired concentration of **MI-136** (e.g., 5 µM) or vehicle control.[[5](#)]
 - Incubate for 48 hours to serum starve the cells and allow for **MI-136** treatment.[[5](#)]
- Hormone Stimulation:

- After the starvation period, stimulate the cells with 10 nM DHT for 12 hours.[5] Include a non-stimulated control.
- Gene Expression Analysis:
 - Isolate total RNA from the cells using a commercial kit.
 - Perform reverse transcription to synthesize cDNA.
 - Analyze the expression of AR target genes (e.g., PSA, TMPRSS2) by qRT-PCR.
 - Normalize the expression levels to a housekeeping gene (e.g., GAPDH).

Signaling Pathways and Workflows

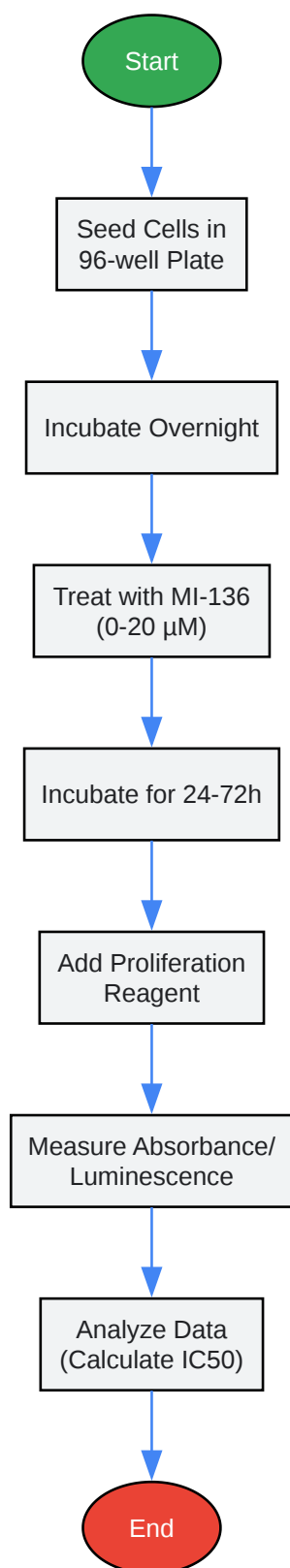
MI-136 Mechanism of Action



[Click to download full resolution via product page](#)

Caption: **MI-136** inhibits the interaction between Menin and MLL in the nucleus.

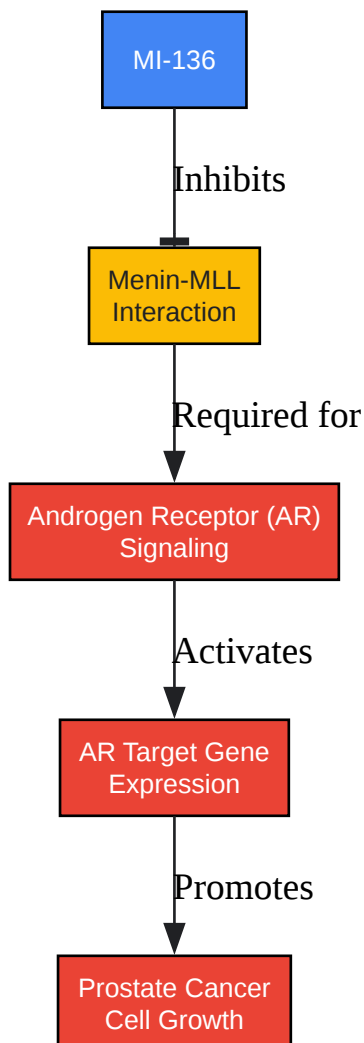
Experimental Workflow for Cell Proliferation Assay



[Click to download full resolution via product page](#)

Caption: Workflow for assessing cell proliferation in response to **MI-136** treatment.

Logical Relationship in AR Signaling Inhibition



[Click to download full resolution via product page](#)

Caption: Inhibition of Menin-MLL by **MI-136** disrupts AR signaling and cell growth.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. apexbt.com [apexbt.com]

- 2. medkoo.com [medkoo.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. MI-136 - Nordic Biosite [nordicbiosite.com]
- 5. selleckchem.com [selleckchem.com]
- 6. mdpi.com [mdpi.com]
- 7. caymanchem.com [caymanchem.com]
- 8. mybiosource.com [mybiosource.com]
- To cite this document: BenchChem. [Application Notes and Protocols for MI-136]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b560163#how-to-dissolve-mi-136-for-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com